

Application Notes and Protocols: Preparation of BVT-14225 Stock Solution

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Compound of Interest

Compound Name: BVT-14225

Cat. No.: B1668146

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Abstract

This document provides detailed protocols for the preparation of a stock solution of **BVT-14225**, a selective inhibitor of 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1).[1][2][3] These guidelines are intended for researchers, scientists, and drug development professionals working in areas such as endocrinology and metabolic diseases.[2] The information includes the physicochemical properties of **BVT-14225**, a step-by-step procedure for solubilization, and recommendations for storage to ensure solution stability.

Introduction to BVT-14225

BVT-14225 is a potent and selective small molecule inhibitor of the enzyme 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1).[1][2] This enzyme is responsible for the intracellular conversion of inactive cortisone to active cortisol, a key glucocorticoid. By blocking this conversion, **BVT-14225** effectively reduces local cortisol levels in target tissues. Its selectivity for 11 β -HSD1 over 11 β -HSD2 (IC₅₀ >10,000 nM) makes it a valuable tool for studying the role of glucocorticoid metabolism in various physiological and pathological processes, including diabetes and metabolic syndrome.[2]

Data Presentation

Quantitative data for **BVT-14225** are summarized below for easy reference.

Table 1: Chemical and Physical Properties of **BVT-14225**

Property	Value	Reference
Chemical Name	2-[[[(3-chloro-2-methylphenyl)sulfonyl]amino]-N,N-diethyl-4-thiazoleacetamide	[2]
Molecular Formula	C ₁₆ H ₂₀ ClN ₃ O ₃ S ₂	[1][2][4]
Molecular Weight	401.93 g/mol	[1][2][4]
Appearance	Solid powder	[4][5]
Purity	≥98%	[2][4]
CAS Number	376638-65-2	[1][2]

Table 2: Solubility and IC₅₀ Data for **BVT-14225**

Parameter	Value	Reference
Solvent	Dimethyl Sulfoxide (DMSO)	[1][5]
Solubility in DMSO	≥ 27 mg/mL (approx. 67 mM)	[1]
IC ₅₀ (human 11β-HSD1)	52 nM	[2]
IC ₅₀ (mouse 11β-HSD1)	284 nM	[2]

Table 3: Stock Solution Storage Recommendations

Storage Condition	Powder	Stock Solution in DMSO	Reference
Long-term	-20°C (≥ 4 years)	-20°C (months) or -80°C (≥ 6 months)	[2][5][6]
Short-term	0 - 4°C (days to weeks)	4°C (up to 2 weeks)	[5][6]

Experimental Protocols

Materials and Equipment

- **BVT-14225** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials (amber or covered with foil)
- Vortex mixer
- Pipettors and sterile tips

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **BVT-14225** powder in a chemical fume hood or a ventilated enclosure to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for **BVT-14225** prior to handling.

Preparation of a 10 mM **BVT-14225** Stock Solution

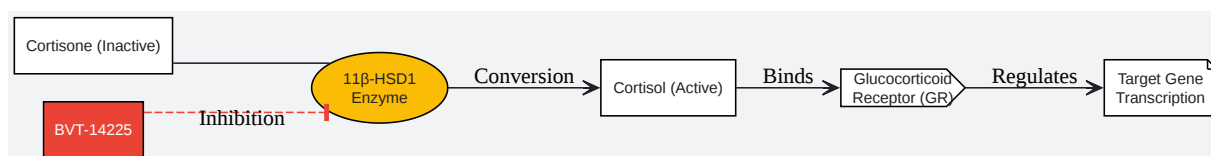
This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed.

- **Equilibrate Reagents:** Allow the **BVT-14225** powder vial and DMSO to warm to room temperature before opening to prevent moisture condensation.
- **Weigh **BVT-14225**:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out 4.02 mg of **BVT-14225** powder (Molecular Weight = 401.93) into the tube.
- **Add Solvent:** Add 1 mL of anhydrous DMSO to the tube containing the **BVT-14225** powder.

- **Dissolve Compound:** Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a water bath (up to 37°C) can be used to aid dissolution if necessary. Visually inspect the solution against a light source to ensure there are no visible particulates.
- **Aliquot and Store:** For ease of use and to avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller volumes in sterile, light-protected tubes. Store the aliquots as recommended in Table 3. For long-term storage, -20°C is recommended.[5]

Visualizations

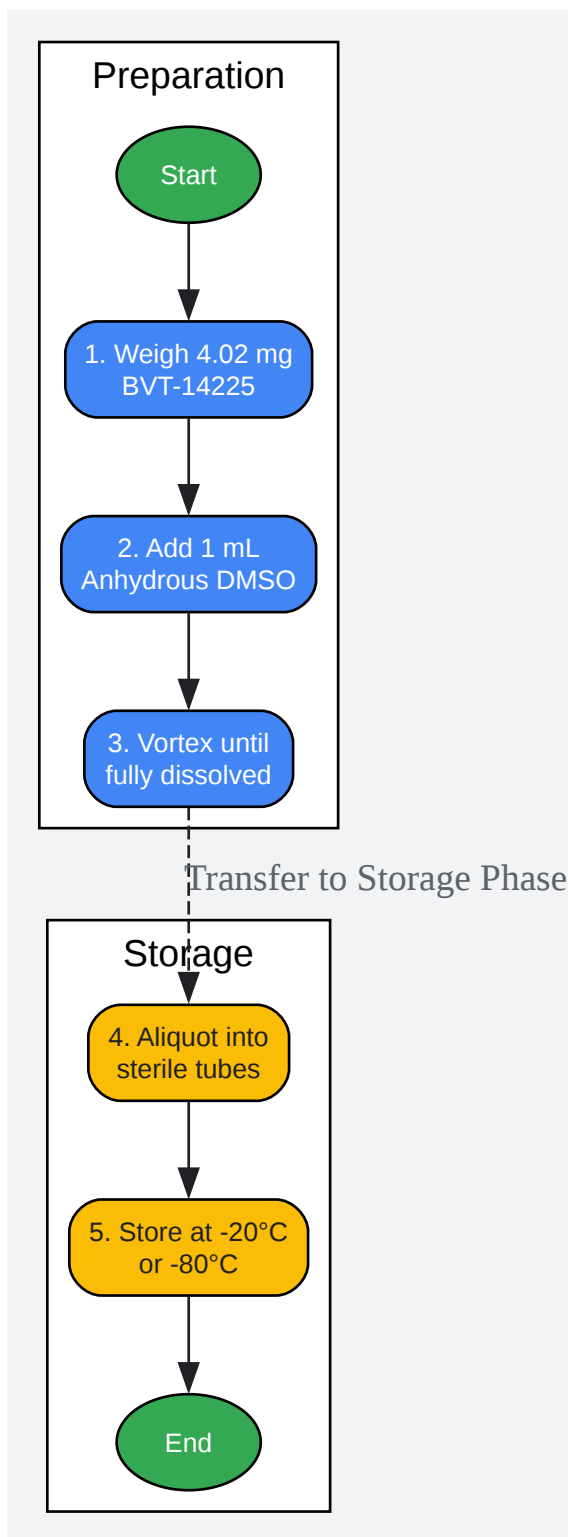
BVT-14225 Mechanism of Action



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Caption: Mechanism of **BVT-14225** inhibiting 11β-HSD1.

Stock Solution Preparation Workflow



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